Technical Guide: Solubility Profile and Characterization of 2-Bromobutyl Acetate

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Compound of Interest

Compound Name:	*2-Bromobutyl acetate*
CAS No.:	*13333-04-5*
Cat. No.:	*B2499712*

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Executive Summary & Chemical Identity[1][2]

2-Bromobutyl acetate is a specialized halogenated ester intermediate used primarily in organic synthesis for nucleophilic substitution reactions. Unlike its more common isomer, 4-bromobutyl acetate, the 2-bromo variant features a secondary halide adjacent to the ester linkage, introducing chirality and altering its steric profile.

This guide addresses the critical lack of experimental data for this specific isomer by synthesizing computed physicochemical descriptors with comparative experimental data from structural analogs. It provides a robust framework for researchers to predict solvent behavior, optimize extraction protocols, and validate purity.

Chemical Identification

- IUPAC Name: 1-Acetoxy-2-bromobutane[1]
- Common Name: **2-Bromobutyl acetate**[1]
- CAS Number: 13333-04-5[1]

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- Molecular Formula: $C_6H_{11}BrO_2$[1][2][3][4]
- Molecular Weight: 195.05 g/mol [1][2][3]
- SMILES:CCC(COC(=O)C)Br
- Structure: A butyl chain with an acetate group at position 1 and a bromine atom at position 2 (chiral center).

> *CRITICAL DISTINCTION: Do not confuse with 4-Bromobutyl acetate (CAS 4753-59-7), which is a primary alkyl bromide. The solubility and reactivity profiles differ significantly due to the steric hindrance of the secondary bromine in the 2-isomer.*

Physicochemical Solubility Profile

The following data aggregates computed values (using XLogP3 and fragment-based methods) and comparative experimental data.

Table 1: Solubility & Physical Properties

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Property	Value / Range	Source/Method
Water Solubility	< 1.0 g/L (Insoluble)	Estimated based on sec-butyl acetate (8 g/L) and halogen hydrophobicity increment.
LogP (Octanol/Water)	1.80	Computed (XLogP3) [1]
Boiling Point	~85–95 °C @ 12 mmHg	Extrapolated from 4-bromo isomer (92-93°C @ 12 mmHg) [2]
Density	1.34 ± 0.05 g/mL	Comparative estimation (4-bromo isomer: 1.348 g/mL)
Flash Point	> 95 °C	Estimated (Closed Cup)
Appearance	Clear, colorless to pale yellow liquid	Standard State

Solvent Compatibility Matrix

For process development, the following solvent classes are recommended based on the calculated Hansen Solubility Parameters (HSP) and LogP.

- Preferred Solvents (High Solubility):
  - Chlorinated: Dichloromethane (DCM), Chloroform.
  - Polar Aprotic: DMSO, DMF (Excellent for nucleophilic substitutions).
  - Esters/Ketones: Ethyl Acetate, Acetone.
  - Alcohols:[5] Methanol, Ethanol (Note: Potential for transesterification at high T).
- Poor Solvents (Low Solubility):
  - Water.[6][7][8][9]

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- Aliphatic Hydrocarbons (Hexanes, Heptane) – Partial miscibility likely; useful for washing but not dissolving.

Solubility Mechanism & Thermodynamics

Understanding why **2-bromobutyl acetate** behaves this way is crucial for experimental design.

The Halogen Effect

Replacing a hydrogen on the butyl chain with bromine (Atomic radius ~114 pm) significantly increases the molecular volume and lipophilicity.

- Hydrophobicity: The C-Br bond is less polar than C-O but polarizable. The addition of Br typically adds +0.8 to +1.0 to the LogP value compared to the parent ester.
- Water Solubility Reduction: While n-butyl acetate has a water solubility of ~6.8 g/L, the bromine substitution disrupts hydrogen bonding networks in water without offering a strong acceptor/donor site, driving solubility down to < 1 g/L.

Structural Isomerism (2-Bromo vs. 4-Bromo)

The 2-bromo position creates a "kink" in the chain near the polar ester head.

- Steric Shielding: The secondary bromine shields the ester carbonyl slightly more than the terminal bromine in the 4-isomer. This may result in slightly lower boiling points and higher volatility for the 2-isomer due to reduced intermolecular Van der Waals surface area contact.

Experimental Determination Protocols

Since specific literature values are scarce, researchers must validate solubility in-house. The following protocols are designed for high reproducibility.

Protocol A: Saturation Shake-Flask Method (OECD 105 Adapted)

Best for determining equilibrium solubility in water or buffers.

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- Preparation: Add excess **2-bromobutyl acetate** (approx. 2 mL) to 10 mL of the target solvent (e.g., Phosphate Buffer pH 7.4) in a glass vial.
- Equilibration: Agitate at 25°C for 24 hours.
  - Note: Avoid magnetic stir bars if the compound is an oil that might coat the bar; use overhead shaking.
- Separation: Centrifuge at 3000 x g for 10 minutes to separate the phases.
- Sampling: Carefully withdraw the aqueous supernatant.
- Quantification: Analyze via HPLC-UV (210 nm) or GC-FID.

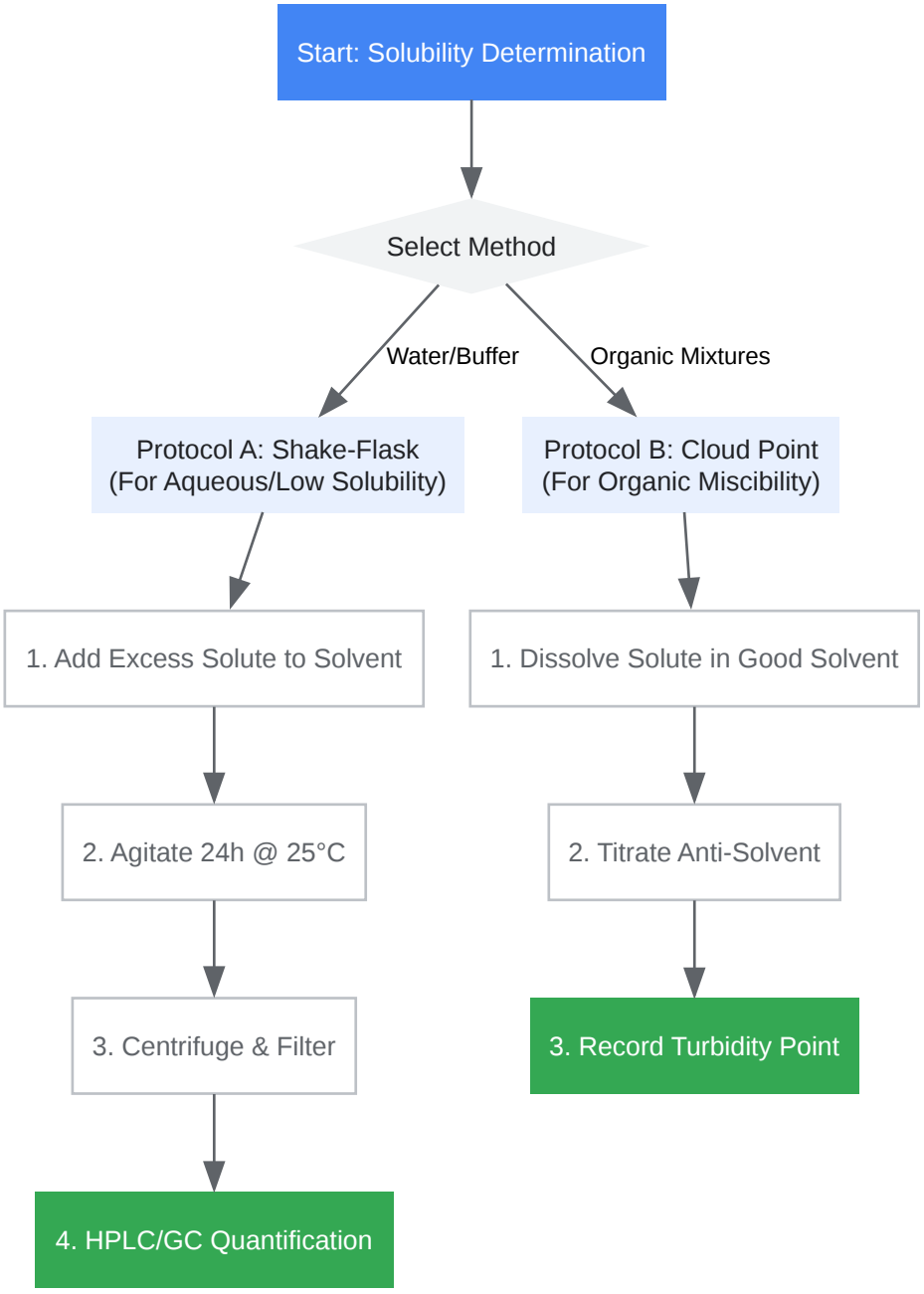
Protocol B: Visual Titration (Cloud Point)

Best for organic solvent mixtures.

- Setup: Place 100 mg of **2-bromobutyl acetate** in a vial.
- Titration: Add the anti-solvent (e.g., Water or Hexane) in 10 µL increments.
- Observation: Record the volume added when persistent turbidity (cloudiness) appears.

Visualization: Solubility Determination Workflow

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Figure 1: Decision matrix and workflow for experimentally determining solubility limits.

Applications & Handling in Drug Development

Synthesis Intermediate

2-Bromobutyl acetate is a bifunctional building block. The bromine serves as a leaving group for nucleophilic attack, while the acetate protects the hydroxyl group.

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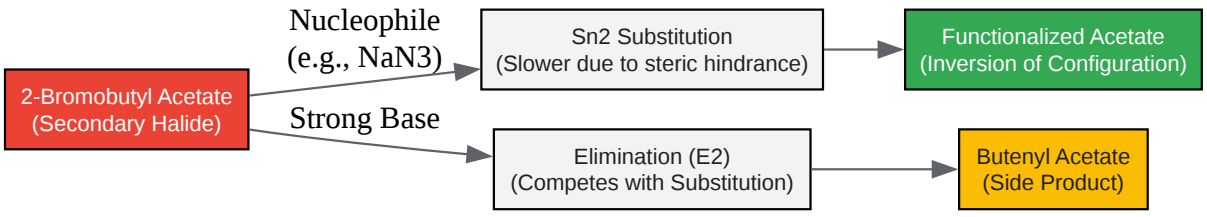
- Reaction Solvent: Use Acetonitrile or DMF. The high solubility of the starting material and the ability to solvate ionic nucleophiles (e.g., azides, amines) make these ideal.
- Work-up: Due to its LogP of 1.8, the compound extracts efficiently into Ethyl Acetate or Dichloromethane from aqueous reaction mixtures.

Impurity Profiling

In the synthesis of API (Active Pharmaceutical Ingredient) intermediates, **2-bromobutyl acetate** may be a genotoxic impurity (alkylating agent).

- Detection: Due to low UV absorbance, GC-MS or HPLC with Refractive Index (RI) or ELSD detection is recommended over standard UV-Vis.

Visualization: Reactivity & Isomer Logic



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Figure 2: Reactivity profile highlighting the competition between substitution and elimination due to the secondary bromine.

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